

# 4-Nitronicotinic Acid: A Technical Overview of a Versatile Intermediate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Nitronicotinic acid

Cat. No.: B033778

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Initial Note: Direct and detailed experimental and property data for **4-nitronicotinic acid** is limited in publicly accessible scientific literature. The closely related and more stable compound, **4-nitronicotinic acid** N-oxide, is more extensively documented and is the primary focus of this technical guide. This document will provide a comprehensive overview of the properties and applications of **4-nitronicotinic acid** N-oxide as a key synthetic intermediate.

## Core Properties of 4-Nitronicotinic Acid N-Oxide

**4-Nitronicotinic acid** N-oxide is a valuable intermediate in medicinal chemistry and chemical biology.<sup>[1]</sup> Its chemical structure, featuring a nitro group at the 4-position of the pyridine N-oxide ring, imparts unique reactivity and makes it a versatile building block for the synthesis of more complex heterocyclic compounds.<sup>[1][2]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **4-nitronicotinic acid** N-oxide is presented in the table below.

Property	Value	Reference
CAS Number	1078-05-3	[3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> N <sub>2</sub> O <sub>5</sub>	[4]
Molecular Weight	184.11 g/mol	[3]
Melting Point	170-172 °C	[5]
IUPAC Name	4-nitro-1-oxidopyridin-1-ium-3-carboxylic acid	[4]
Synonyms	4-Nitropyridine-3-carboxylic acid N-oxide	[3]

## Spectral Data

While specific, detailed spectra for **4-nitronicotinic acid** N-oxide are not readily available in the searched literature, general principles of spectroscopic analysis can be applied.

- <sup>1</sup>H NMR (Proton NMR): The proton NMR spectrum is expected to show distinct signals for the three aromatic protons on the pyridine ring. The chemical shifts of these protons would be influenced by the electron-withdrawing effects of the nitro group and the N-oxide functionality.
- <sup>13</sup>C NMR (Carbon-13 NMR): The carbon NMR spectrum would display six signals corresponding to the six carbon atoms in the molecule. The positions of these signals would provide information about the electronic environment of each carbon atom.
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by strong absorption bands corresponding to the nitro group (typically around 1550-1475 cm<sup>-1</sup> and 1360-1290 cm<sup>-1</sup> for asymmetric and symmetric stretching, respectively), the carboxylic acid C=O stretch (around 1700 cm<sup>-1</sup>), and the N-oxide bond.
- Mass Spectrometry (MS): Mass spectrometry would show the molecular ion peak corresponding to the molecular weight of the compound (184.11 g/mol), along with fragmentation patterns that could help confirm the structure. Predicted collision cross-section values for various adducts have been calculated.[6]

# Synthesis and Reactivity

## Synthesis

Detailed, step-by-step protocols for the direct synthesis of **4-nitronicotinic acid** are not prevalent in the available literature. However, the synthesis of its important derivative, 4-aminonicotinic acid, from isoquinoline has been described and provides insight into the chemistry of this class of compounds.[\[7\]](#)

Experimental Protocol: Synthesis of 4-Aminonicotinic Acid from Isoquinoline[\[7\]](#)

This four-step synthesis provides a route to a key derivative of the nicotinic acid family.

- **Oxidation of Isoquinoline:** Isoquinoline is oxidized to yield 3,4-pyridinedicarboxylic acid. A mixture of nitric acid and sulfuric acid has been found to be a more effective oxidizing agent than potassium permanganate, with yields up to 61%.[\[7\]](#)
- **Anhydride Formation:** The resulting 3,4-pyridinedicarboxylic acid undergoes intramolecular dehydration using acetic anhydride to form 3,4-pyridinedicarboxylic anhydride.[\[7\]](#)
- **Ammonolysis:** The anhydride is then subjected to ammonolysis to open the anhydride ring and form an amide-acid derivative.[\[7\]](#)
- **Hofmann Rearrangement:** Finally, a Hofmann rearrangement reaction is carried out to introduce an amino group at the 4-position, yielding the target product, 4-aminonicotinic acid.[\[7\]](#)

The final product can be characterized by <sup>1</sup>H-NMR and IR spectroscopy to confirm its structure and purity.[\[7\]](#)

## Reactivity

The reactivity of **4-nitronicotinic acid** N-oxide is largely dictated by the presence of the electron-withdrawing nitro group on the electron-deficient pyridine N-oxide ring. This makes the ring susceptible to nucleophilic aromatic substitution (S<sub>N</sub>Ar) reactions, where the nitro group can be displaced by various nucleophiles.[\[2\]](#)[\[8\]](#) This reactivity is a key feature that makes it a valuable synthetic intermediate. For example, the nitro group can be readily replaced by

negative ions, and the resulting N-oxides can be reduced to the corresponding pyridine derivatives.[8]

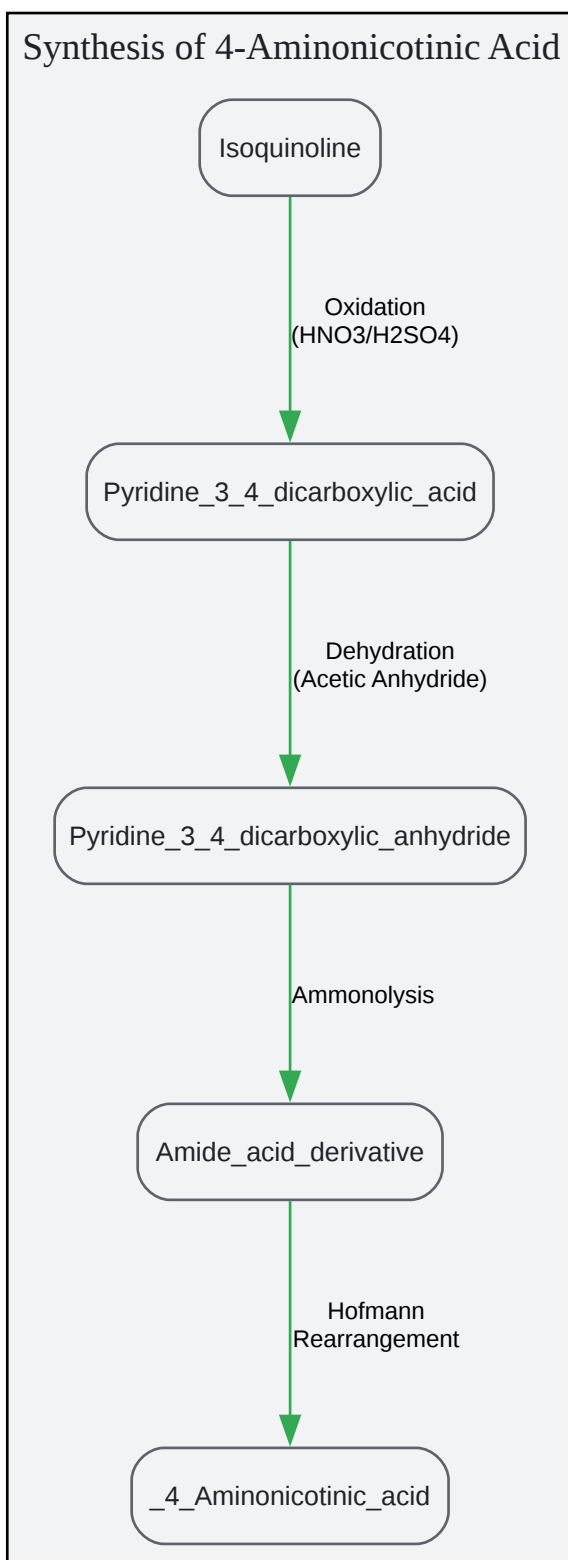
## Biological Activity and Applications

While there is no specific information on the biological activity of **4-nitronicotinic acid** itself, the broader class of nitro-containing compounds and nicotinic acid derivatives exhibit a wide range of biological activities. Nitro compounds are known to have antimicrobial, antineoplastic, and antiparasitic properties.[9] Nicotinic acid and its derivatives are also important in various biological processes and are used in the development of pharmaceuticals.[10]

The primary application of **4-nitronicotinic acid** and its N-oxide is as a synthetic intermediate in the preparation of more complex molecules, particularly in drug discovery.[1][2] Its ability to undergo nucleophilic substitution at the 4-position allows for the introduction of various functional groups, leading to a diverse range of substituted nicotinic acid derivatives.[2] One of the most significant applications is its use as a precursor for the synthesis of 4-aminonicotinic acid, a key scaffold in the development of new therapeutic agents.[2]

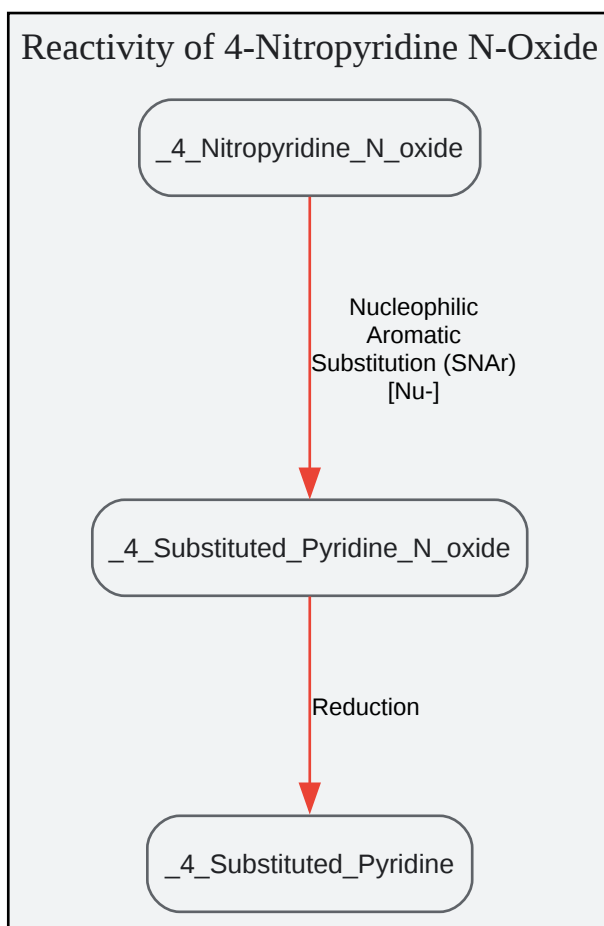
## Visualizing Synthetic Pathways

The following diagrams, generated using the DOT language, illustrate the logical flow of the synthesis of 4-aminonicotinic acid and the general reactivity of 4-nitropyridine N-oxide.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for 4-aminonicotinic acid.



[Click to download full resolution via product page](#)

Caption: General reactivity of 4-nitropyridine N-oxide.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbino.com [nbino.com]
- 2. 4-Nitronicotinic Acid | High Purity Research Chemical [benchchem.com]

- 3. CAS # 1078-05-3, 4-Nitronicotinic acid N-oxide, 4-Nitropyridine-3-carboxylic acid N-oxide - chemBlink [[www.chemblink.com](http://www.chemblink.com)]
- 4. pschemicals.com [[pschemicals.com](http://pschemicals.com)]
- 5. chemwhat.com [[chemwhat.com](http://chemwhat.com)]
- 6. PubChemLite - 4-nitronicotinic acid n-oxide (C6H4N2O5) [[pubchemlite.lcsb.uni.lu](http://pubchemlite.lcsb.uni.lu)]
- 7. researchgate.net [[researchgate.net](http://researchgate.net)]
- 8. sciencemadness.org [[sciencemadness.org](http://sciencemadness.org)]
- 9. The Diverse Biological Activity of Recently Synthesized Nitro Compounds - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 10. mdpi.com [[mdpi.com](http://mdpi.com)]
- To cite this document: BenchChem. [4-Nitronicotinic Acid: A Technical Overview of a Versatile Intermediate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b033778#what-are-the-properties-of-4-nitronicotinic-acid>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

